

ITIC-4F based organic solar cell fabrication

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B3028472

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An Application Note on the Fabrication and Characterization of **ITIC-4F** Based Organic Solar Cells

Introduction

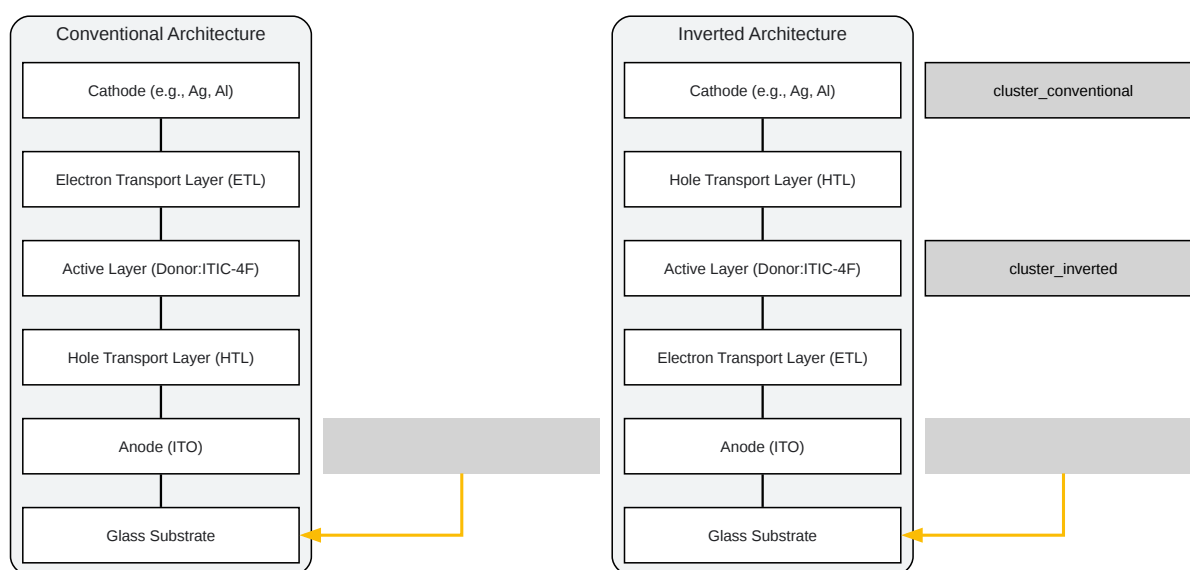
Organic solar cells (OSCs) have emerged as a promising renewable energy technology due to their potential for low-cost, large-area fabrication, and mechanical flexibility. The development of non-fullerene acceptors (NFAs) has been a significant breakthrough, pushing power conversion efficiencies (PCEs) to new heights. Among these, **ITIC-4F** (also known as IT-4F or ITIC-2F) has garnered considerable attention. **ITIC-4F** is a derivative of ITIC, featuring fluorine atoms on the end-groups. This fluorination lowers the material's HOMO and LUMO energy levels, leading to a broader absorption spectrum and improved intermolecular interactions, which can enhance charge transport and overall device performance.^{[1][2]} Efficiencies of over 13% have been reported for single-junction OSCs utilizing **ITIC-4F**.^{[1][2]}

This document provides detailed protocols for the fabrication and characterization of **ITIC-4F** based organic solar cells, intended for researchers and scientists in the field. It covers substrate preparation, layer deposition, and device characterization, presenting key data and process workflows.

Device Architecture

OSCs are typically fabricated in either a "conventional" or an "inverted" device structure. In the conventional architecture, the hole transport layer (HTL) is deposited on the anode (ITO) before the active layer, while the inverted structure places the electron transport layer (ETL) on the

anode first. The choice of architecture depends on the specific materials used and the desired device stability.

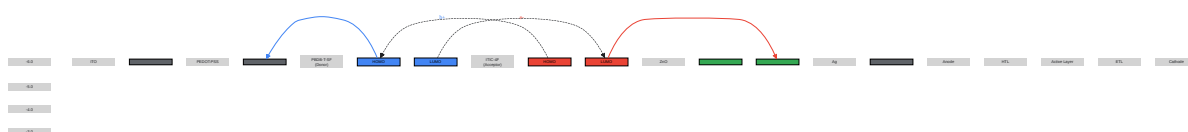


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Diagram 1. Conventional and Inverted Device Architectures.

Energy Level Diagram

Efficient charge separation and transport are governed by the relative energy levels of the materials in each layer. The LUMO of the donor should be higher than that of the acceptor for efficient electron transfer, while the HOMO of the acceptor should be lower than that of the donor for efficient hole transfer. The diagram below illustrates a typical energy alignment for a high-performance **ITIC-4F** based solar cell.



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Diagram 2. Energy level alignment for a typical **ITIC-4F** based OSC.

Quantitative Data Summary

Table 1: Material Properties

Material	Function	HOMO (eV)	LUMO (eV)
ITIC	NFA (Reference)	-5.48	-3.83
ITIC-4F	Non-Fullerene Acceptor (NFA)	-5.66	-4.14
PBDB-T-SF	Polymer Donor	-5.45	-3.63
PEDOT:PSS	Hole Transport Layer (HTL)	~ -5.2	~ -3.5
ZnO	Electron Transport Layer (ETL)	~ -7.6	~ -4.4

Note: Energy levels are approximate and can vary slightly based on measurement techniques and processing conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

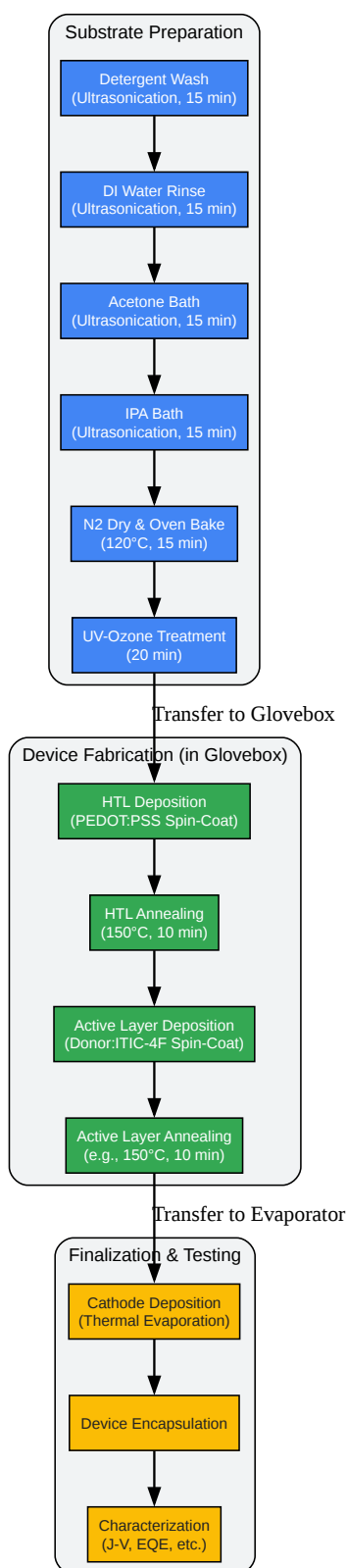
Table 2: Device Performance Parameters

Donor	Acceptor	Architecture	PCE (%)	VOC (V)	JSC (mA/cm ²)	FF (%)	Reference
PBDB-T-SF	IT-4F	Inverted	13.1	0.88	21.3	70.0	[2]
PBN-S	ITIC-4F	Conventional	11.5	0.86	19.5	68.4	[2]
D18	IT-4Cl*	Conventional	11.75	0.895	19.69	-	[4]
PTB7-Th	ITIC-4F	Binary Blend	~10.0	-	-	<60	[5]

IT-4Cl is a chlorinated analogue of ITIC, often compared with the fluorinated **ITIC-4F**.[\[4\]](#)

Experimental Protocols

The following protocols outline the fabrication of a conventional architecture (ITO/PEDOT:PSS/Active Layer/ETL/Ag) **ITIC-4F** based organic solar cell. All solution-based steps should be performed in a nitrogen-filled glovebox.



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- To cite this document: BenchChem. [ITIC-4F based organic solar cell fabrication]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028472#itic-4f-based-organic-solar-cell-fabrication]

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